

Application Notes and Protocols: Handling and Storage of Anhydrous Hydrogen Bromide

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Compound of Interest

Compound Name: Bromide;hydrate

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Introduction

Anhydrous Hydrogen Bromide (HBr) is a colorless, corrosive, and toxic gas with a pungent odor that is widely utilized in the synthesis of various chemicals and pharmaceuticals.^[1] It is shipped as a liquefied compressed gas.^[2] Due to its hazardous nature, stringent adherence to safety protocols during its handling and storage is imperative to mitigate risks of exposure and injury. These application notes provide detailed procedures and safety information for the proper management of anhydrous HBr in a laboratory or research setting.

Chemical and Physical Properties

Anhydrous HBr is heavier than air and fumes in moist air, forming hydrobromic acid.^[1] Understanding its physical properties is crucial for safe handling and for anticipating its behavior in the event of a release.

Property	Value
Molecular Weight	80.92 g/mol [3]
Boiling Point	-66.7 °C (-88.1 °F)[4]
Melting Point	-87 °C (-124.6 °F)[4]
Vapor Pressure	21 bar(a) at 20 °C[4]
Vapor Density (Air=1)	2.8[4]
Water Solubility	700,000 mg/L[4]
Odor Threshold	2 ppm[2]
IDLH (Immediately Dangerous to Life or Health)	30 ppm[3]

Personal Protective Equipment (PPE)

A comprehensive assessment of potential hazards must be conducted before working with anhydrous HBr. The following PPE is mandatory to minimize exposure risks.

Equipment	Specifications
Respiratory Protection	A positive-pressure airline respirator with a full facepiece or a self-contained breathing apparatus (SCBA) should be available for emergency use.[5] For routine operations in a well-ventilated area, a gas mask with an appropriate acid gas canister may be permissible, subject to a formal risk assessment.
Eye Protection	Chemical splash goggles and a face shield are required.[6][7] Contact lenses should not be worn when handling this substance.[5]
Skin and Body Protection	A chemically resistant suit, such as those made from Teflon® or Kel-F®, is recommended.[5] Wear appropriate chemical-resistant gloves and safety shoes.[7][8]
Hand Protection	Wear chemically resistant gloves (e.g., Teflon®, Kel-F®).[5]

Handling and Storage Procedures

Cylinder Handling Protocol

- **Inspection:** Before use, visually inspect the cylinder for any signs of damage or leaks.
- **Transport:** Cylinders should be moved using a suitable hand truck and be properly secured. [5] Do not drag, slide, or roll cylinders.[5]
- **Securing:** Securely chain cylinders in an upright position to a stable surface, such as a wall or workbench.
- **Connection:** Use a pressure-reducing regulator when connecting the cylinder to a lower-pressure system.[5] Ensure all connections are leak-tight. A back-flow prevention device should be used in the piping.[9]

- Operation: Do not heat the cylinder to increase the discharge rate.^[5] Close the cylinder valve when not in use.

Storage Protocol

- Location: Store cylinders in a cool, dry, well-ventilated area, away from direct sunlight and sources of heat.^{[7][9]} The storage temperature should not exceed 50°C (122°F).^{[4][8]}
- Segregation: Store anhydrous HBr cylinders separately from incompatible materials, such as bases, combustible materials, halogens, and oxidizing agents.^{[5][7]}
- Inventory Management: Implement a "first-in, first-out" inventory system to prevent cylinders from being stored for extended periods.^[5] Segregate full and empty cylinders.^[5]
- Condition Monitoring: Periodically check stored containers for general condition and leakage.^{[4][10]}

Emergency Procedures

Leak Response Protocol

- Evacuation: Immediately evacuate all personnel from the affected area.^[5]
- Ventilation: Ventilate the area to disperse the gas.^[11]
- Source Control: If it can be done without risk, stop the flow of gas.^[3] If the leak is from a cylinder that cannot be stopped, move the cylinder to a safe, well-ventilated area.^[11]
- Containment: Use a water spray or fog to knock down vapors, but do not apply water directly to the leak source as it may cause icing.^[3]
- Reporting: Notify the appropriate emergency response personnel.

Exposure Protocol

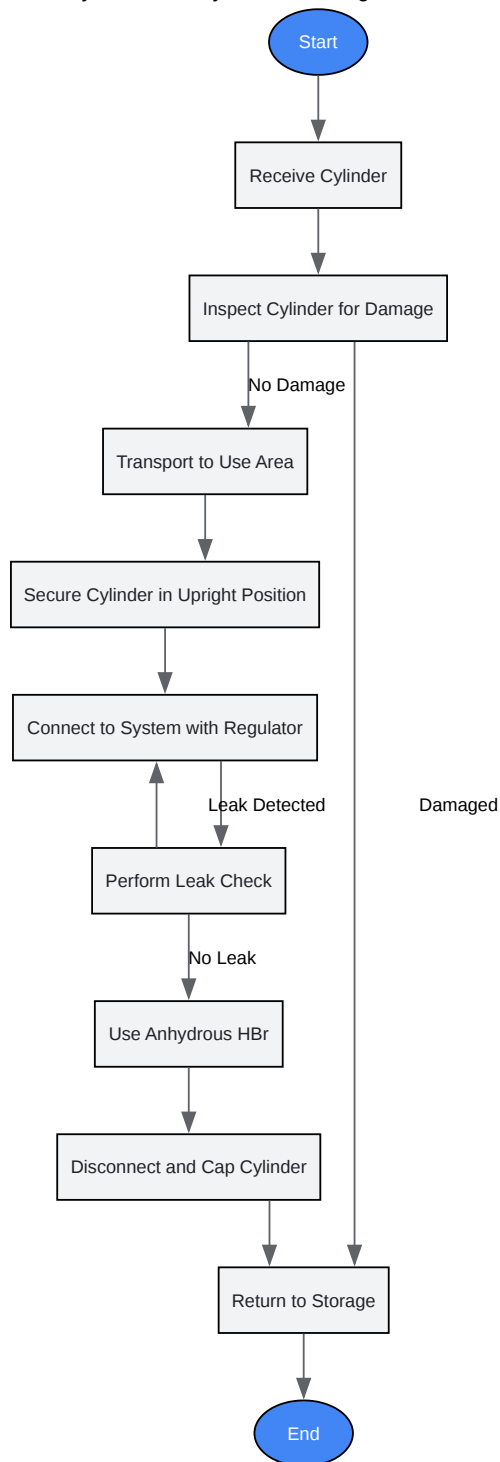
- Inhalation: Move the exposed individual to fresh air immediately.^[3] If breathing has stopped, provide artificial respiration.^[3] Seek immediate medical attention.^[7]

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[7\]](#) If frostbite occurs, do not rub the affected area; seek immediate medical attention.[\[3\]](#)
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[\[7\]](#) Seek immediate medical attention.[\[7\]](#)

Visualized Workflows

The following diagrams illustrate key logical relationships and workflows for handling anhydrous hydrogen bromide.

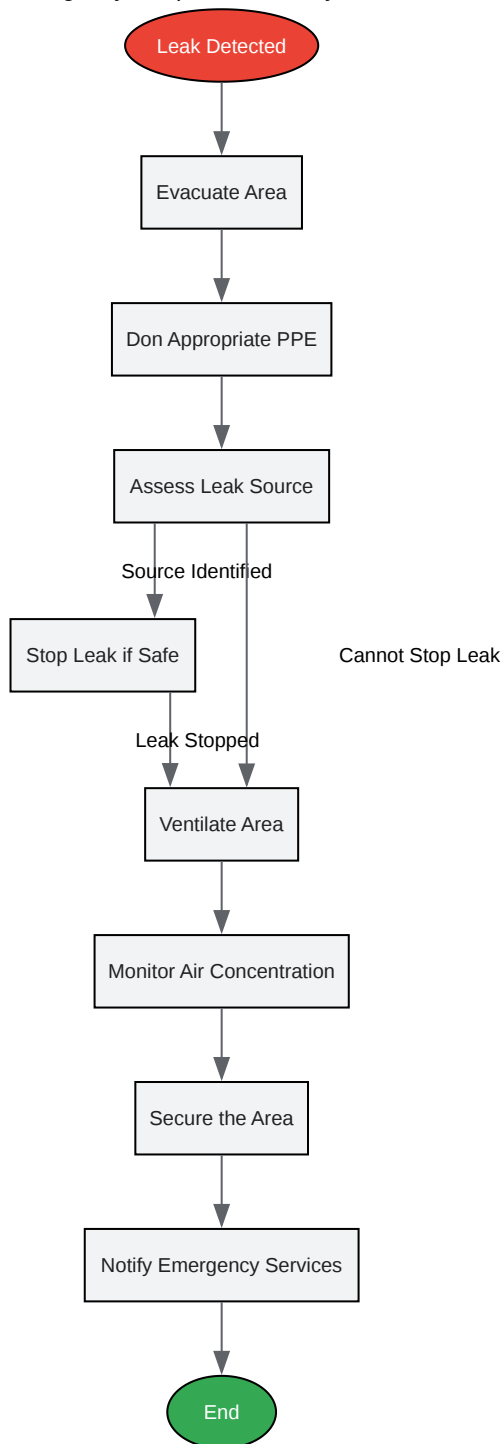
Anhydrous HBr Cylinder Handling Workflow



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Caption: Workflow for handling anhydrous HBr cylinders.

Emergency Response for Anhydrous HBr Leak



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Caption: Emergency response procedure for an anhydrous HBr leak.

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